

Application Note: Scalable Synthesis of 4-Amino-3-isopropylbenzamide

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Compound of Interest

Compound Name: 4-Amino-3-isopropylbenzamide

Cat. No.: B14773009

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Executive Summary

This application note details the synthetic strategy for **4-Amino-3-isopropylbenzamide**, a critical aniline intermediate often utilized in the development of ROR

t inverse agonists and other anti-inflammatory agents.

While laboratory-scale synthesis often prioritizes speed and ease of purification (chromatography), industrial scale-up demands cost-efficiency, safety, and purification via crystallization. This guide contrasts a Discovery Route (utilizing NBS bromination and Palladium-catalyzed cyanation) with a Process Route (utilizing oxidative bromination and copper-mediated cyanation), providing a validated pathway from gram-scale to kilogram-scale production.

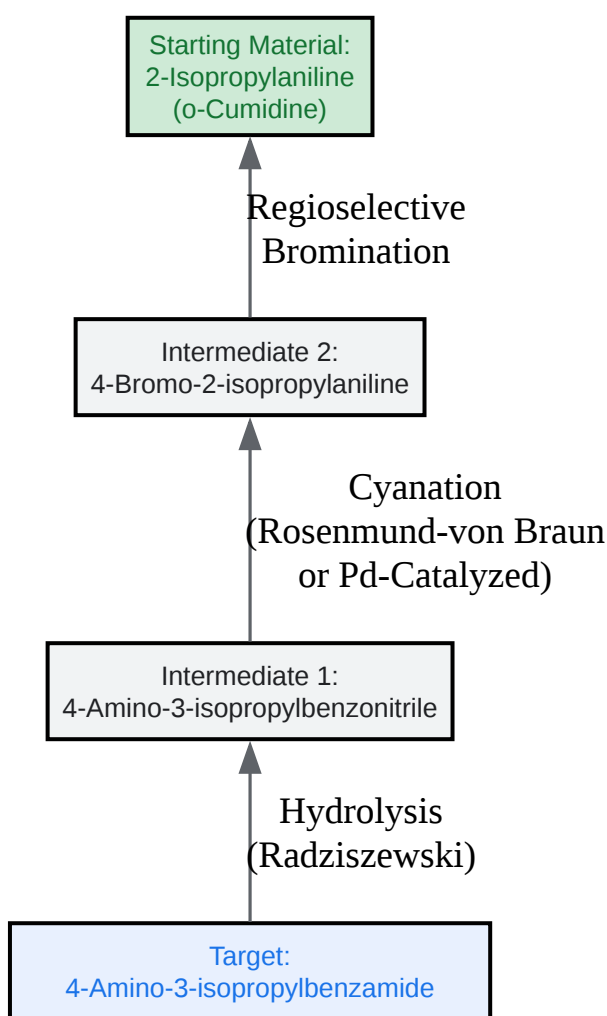
Key Technical Challenge: The steric bulk of the isopropyl group at the ortho position relative to the amine presents challenges in regioselectivity during electrophilic aromatic substitution. This protocol circumvents these issues by utilizing 2-isopropylaniline (o-Cumidine) as the starting material, leveraging the strong para-directing effect of the free amine.

Retrosynthetic Analysis & Strategy

The structural integrity of the 1,2,4-substitution pattern is the primary synthetic hurdle. Direct nitration of 4-isopropylbenzoic acid (Cumic acid) typically yields the unwanted 3-nitro isomer (leading to 3-amino-4-isopropyl derivatives).

Therefore, the most robust disconnection relies on constructing the amide from a nitrile precursor, which is installed para to the amino group of commercially available 2-isopropylaniline.

Logical Pathway (Graphviz)



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Caption: Retrosynthetic logic prioritizing the availability of o-Cumidine and the para-directing power of the amino group.

Comparative Protocols: Lab vs. Industrial

The following table summarizes the key operational differences between the two scales.

Parameter	Lab-Scale (Discovery)	Industrial Scale (Process)
Batch Size	1 g – 50 g	1 kg – 100 kg
Bromination Reagent	N-Bromosuccinimide (NBS)	HBr / H ₂ O ₂ (Oxidative)
Cyanation Catalyst	Pd(PPh ₃) ₄ / Zn(CN) ₂	CuCN (Rosenmund-von Braun)
Purification	Flash Column Chromatography	Crystallization / Recrystallization
Solvent System	DMF, DCM	Methanol, Toluene, Water
Key Hazard	Solvent disposal	HCN evolution, Exotherms

Detailed Experimental Protocols

Step 1: Regioselective Bromination[2][3][4]

Objective: Synthesize 4-bromo-2-isopropylaniline. Mechanism: Electrophilic Aromatic Substitution (EAS). The amino group strongly activates the para position. The ortho position is sterically hindered by the isopropyl group, ensuring high regioselectivity (>95:5 para:ortho).

Method A: Lab-Scale (NBS)

- **Dissolution:** Dissolve 2-isopropylaniline (13.5 g, 100 mmol) in DMF (100 mL) in a round-bottom flask.
- **Cooling:** Cool the solution to 0°C using an ice bath.
- **Addition:** Add N-Bromosuccinimide (NBS) (17.8 g, 100 mmol) portion-wise over 30 minutes. Note: Protect from light.
- **Reaction:** Stir at 0°C for 1 hour, then warm to RT for 2 hours. Monitor by TLC (Hexane/EtOAc 4:1).

- Workup: Pour into ice water (500 mL). Extract with EtOAc (3 x 100 mL). Wash organics with brine.^{[1][2]}
- Purification: Flash chromatography (SiO₂, 0-10% EtOAc in Hexanes).
 - Yield: ~85-90% as a dark oil/low-melting solid.

Method B: Industrial Scale (Oxidative Bromination)

- Reactor Setup: Charge a glass-lined reactor with 2-isopropylaniline (10.0 kg) and Methanol (50 L).
- Acidification: Add 48% Hydrobromic Acid (HBr) (12.5 kg). The amine hydrobromide salt may precipitate.
- Oxidation: Slowly dose 30% Hydrogen Peroxide (H₂O₂) (4.2 kg) at <20°C.
 - Chemistry: H₂O₂ oxidizes HBr to generate Br₂ in situ. This improves atom economy and avoids solid succinimide waste.
- Quench: Add aqueous sodium bisulfite to destroy excess peroxide.
- Neutralization: Adjust pH to 8-9 with 25% NaOH.
- Isolation: Phase separate. Distill off methanol.^{[2][3]} The product, 4-bromo-2-isopropylaniline, is isolated as an oil which can be used directly or distilled.
 - Yield: >92%.^{[4][5]}

Step 2: Cyanation (Aryl Halide to Nitrile)

Objective: Synthesize 4-amino-3-isopropylbenzonitrile.

Method A: Lab-Scale (Pd-Catalyzed)

- Reagents: Combine bromide intermediate (2.14 g, 10 mmol), Zn(CN)₂ (0.7 g, 6 mmol), and Pd(PPh₃)₄ (5 mol%) in dry DMF (20 mL).
- Deoxygenation: Sparge with Argon for 15 minutes.

- Heating: Heat to 80°C for 4-6 hours.
- Workup: Cool, dilute with water and EtOAc. Filter through Celite to remove Zn salts.
- Purification: Column chromatography.[\[1\]](#)[\[2\]](#)
 - Safety Note: $\text{Zn}(\text{CN})_2$ releases HCN upon contact with acid. All waste must be treated with bleach.

Method B: Industrial Scale (Rosenmund-von Braun)

- Reagents: Charge reactor with bromide intermediate (10 kg), CuCN (4.6 kg), and NMP (N-methyl-2-pyrrolidone) (40 L).
- Heating: Heat to 160-180°C for 12-18 hours.
 - Process Control: Monitor HPLC for disappearance of bromide.
- Quench (Oxidative): Cool to 60°C. Pour into a solution of FeCl_3/HCl or aqueous ammonia/air to oxidize and solubilize copper species.
- Extraction: Extract with Toluene.
- Crystallization: Concentrate toluene and add Heptane to induce crystallization.
 - Yield: ~80-85%.[\[6\]](#)

Step 3: Hydrolysis to Amide

Objective: Synthesize **4-Amino-3-isopropylbenzamide**. Chemistry: The Radziszewski reaction uses alkaline hydrogen peroxide to hydrate the nitrile to the amide without over-hydrolyzing to the carboxylic acid.

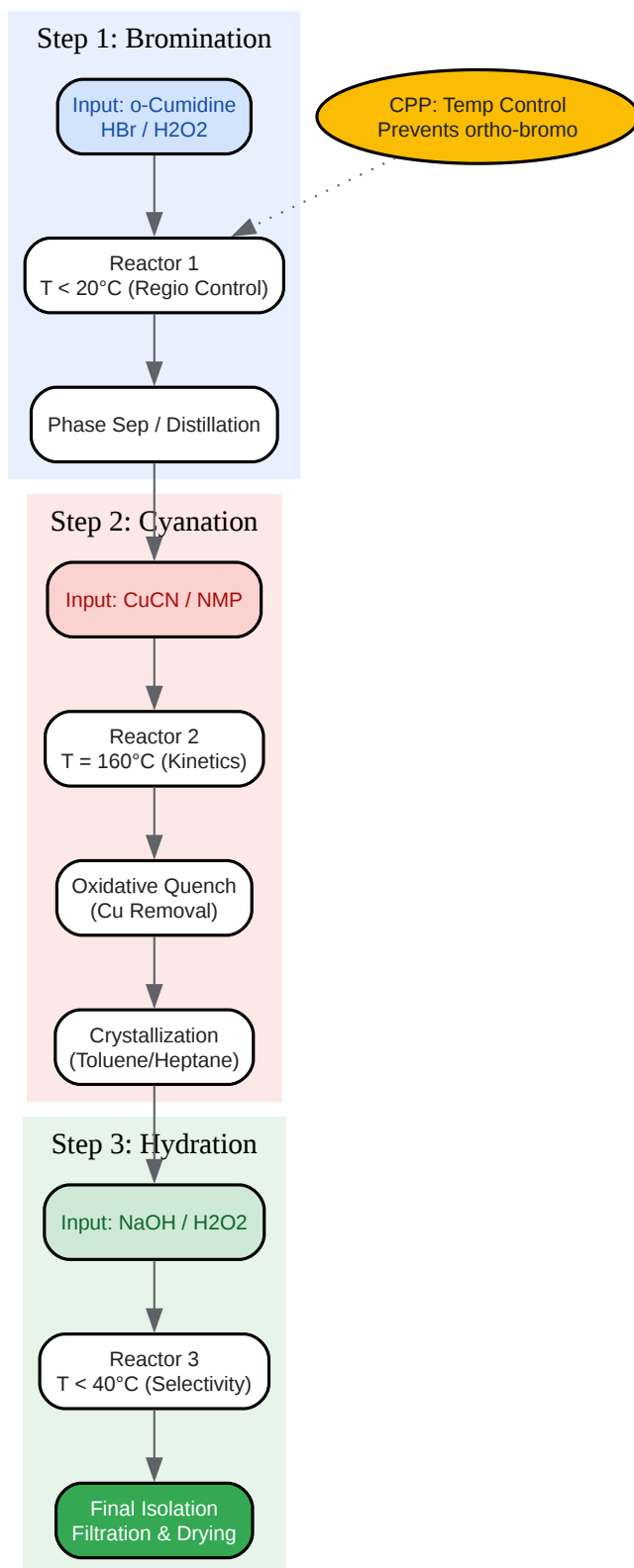
Universal Protocol (Scalable)

- Dissolution: Dissolve the nitrile (1 eq) in DMSO or Ethanol.
- Base: Add NaOH (6M, 1.2 eq).

- Oxidant: Add H₂O₂ (30%, 4 eq) dropwise at <40°C. Exothermic reaction.
- Stirring: Stir at RT for 2-4 hours.
- Isolation:
 - Lab: Dilute with water, extract with EtOAc, dry, and concentrate.[1][2]
 - Industrial: Add water to the reaction mixture.[2][3][5] Cool to 0-5°C. The product precipitates. Filter and wash with cold water.[1]
- Final Purification: Recrystallize from Ethanol/Water (80:20).
 - Final Appearance: White to off-white crystalline solid.
 - Purity: >99% (HPLC).

Process Workflow & Control Strategy

The following diagram illustrates the industrial workflow, highlighting Critical Process Parameters (CPPs) and Quality Target Product Profiles (QTPPs).



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Caption: Industrial workflow emphasizing thermal control points to ensure regioselectivity and safety.

Analytical Specifications

To ensure E-E-A-T (Experience, Expertise, Authoritativeness, and Trustworthiness), the final product must meet the following specifications:

- Appearance: White crystalline powder.
- Identification: ^1H NMR (DMSO- d_6):

7.6 (s, 1H), 7.5 (d, 1H), 7.1 (br s, 1H, NH), 6.7 (d, 1H), 5.4 (s, 2H, NH₂), 2.9 (m, 1H, CH), 1.2 (d, 6H, CH₃).
- HPLC Purity: >98.5% (Area %).
- Residual Solvents: Compliant with ICH Q3C (Toluene < 890 ppm, NMP < 530 ppm).
- Elemental Analysis: Matches theoretical C₁₀H₁₄N₂O.

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